

# Personal protective equipment for handling 3-Chloro-4-hydroxybenzoic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Chloro-4-hydroxybenzoic acid

Cat. No.: B146295

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## Essential Safety and Handling Guide for 3-Chloro-4-hydroxybenzoic Acid

This guide provides immediate, essential safety and logistical information for handling **3-Chloro-4-hydroxybenzoic acid** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

## Hazard Identification and Classification

**3-Chloro-4-hydroxybenzoic acid** is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact. The compound is a known irritant.<sup>[1]</sup>

GHS Hazard Statements:

- H315: Causes skin irritation.<sup>[1]</sup>
- H319: Causes serious eye irritation.<sup>[1]</sup>
- H335: May cause respiratory irritation.<sup>[1]</sup>

The signal word for this chemical is "Warning".

## Quantitative Data Summary

The following table summarizes the key quantitative data for **3-Chloro-4-hydroxybenzoic acid**.

Property	Value	Source(s)
Molecular Formula	C7H5ClO3	[1]
Molecular Weight	172.56 g/mol	[1]
Physical State	Powder / Solid	[2]
Appearance	Light cream	[2]
Melting Point	168 - 172 °C (334.4 - 341.6 °F)	[2]
GHS Hazard Codes	H315, H319, H335	
Hazard Classifications	Skin Irrit. 2, Eye Irrit. 2, STOT SE 3	[1]

## Personal Protective Equipment (PPE) Protocol

Strict adherence to the following personal protective equipment guidelines is mandatory to ensure personal safety when handling **3-Chloro-4-hydroxybenzoic acid**.

### 1. Engineering Controls:

- Work in a well-ventilated area.[3]
- Use a chemical fume hood or other local exhaust ventilation to minimize dust and vapor exposure.
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[3]

### 2. Personal Protective Equipment:

- Eye and Face Protection: Wear chemical safety goggles or glasses that comply with OSHA's 29 CFR 1910.133 or European Standard EN166.[2][3]

- Skin Protection:
  - Wear appropriate protective gloves to prevent skin contact.[\[2\]](#)[\[3\]](#) Inspect gloves prior to use.
  - Wear a lab coat or other protective clothing to prevent skin exposure.[\[2\]](#)[\[3\]](#)
- Respiratory Protection:
  - For nuisance levels of dust, a dust mask (type N95 or equivalent) is recommended.
  - If significant dust is generated, use a NIOSH/MSHA-approved respirator.[\[2\]](#)

## Operational Handling Plan

### Preparation:

- Read and understand the Safety Data Sheet (SDS) for **3-Chloro-4-hydroxybenzoic acid** before beginning work.
- Ensure the work area is clean and uncluttered.
- Verify that all necessary PPE is available and in good condition.
- Confirm the functionality of safety equipment such as fume hoods, eyewash stations, and safety showers.

### Handling:

- Avoid the formation of dust and aerosols.[\[4\]](#)
- Weigh and transfer the chemical in a fume hood.
- Avoid contact with skin, eyes, and clothing.[\[2\]](#)
- Do not breathe in dust or vapors.[\[2\]](#)
- Wash hands thoroughly after handling the chemical.[\[2\]](#)

#### In Case of Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids.[2][5] Seek immediate medical attention.[2][5]
- Skin Contact: Immediately wash the affected area with soap and plenty of water while removing all contaminated clothing and shoes.[2][5] Get medical attention if irritation develops or persists.[2]
- Inhalation: Move the individual to fresh air. If breathing is difficult or stops, provide artificial respiration.[2][5] Seek immediate medical attention.[2][5]
- Ingestion: Do not induce vomiting. Drink plenty of water.[2][5] Never give anything by mouth to an unconscious person.[2][5] Call a physician immediately.[5]

## Disposal Plan

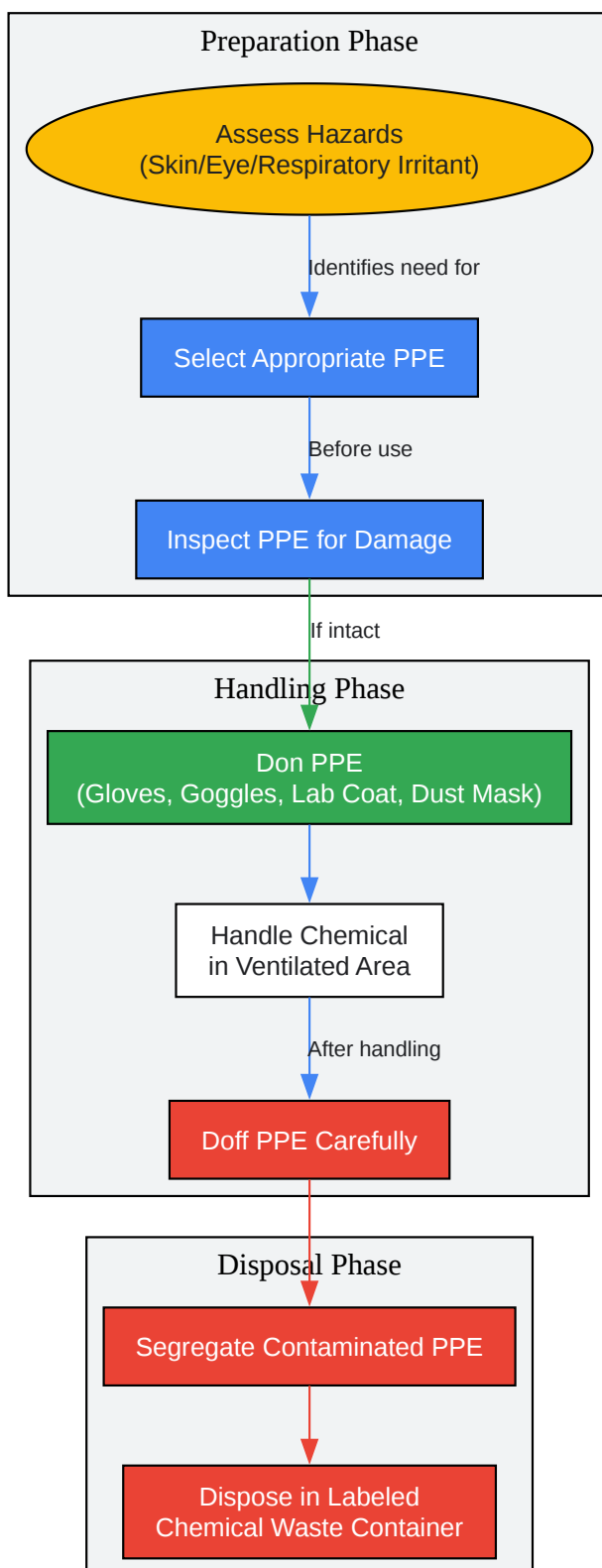
#### Waste Collection:

- Collect all waste material, including any contaminated PPE, in a suitable, labeled, and tightly sealed container for disposal.

#### Disposal Procedure:

- Dispose of contents and container in accordance with all local, regional, national, and international regulations.
- Waste should be handled by a licensed professional waste disposal service.
- Do not allow the chemical to enter drains or waterways.[6]

## PPE Workflow Diagram



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Caption: PPE workflow for handling **3-Chloro-4-hydroxybenzoic acid**.

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## References

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)